

Neral CAS number and molecular weight

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Compound of Interest

Compound Name: Neral

Cat. No.: B7780846

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An In-depth Technical Guide to **Neral**: Physicochemical Properties, Biological Activity, and Experimental Protocols

This technical guide provides a comprehensive overview of **Neral**, the cis-isomer of citral, for researchers, scientists, and professionals in drug development. This document outlines its chemical properties, explores its significant biological activities, and provides detailed experimental protocols for its study.

Physicochemical Properties of Neral

Neral, also known as β -citral, is an acyclic monoterpene aldehyde. It is one of the two geometric isomers of citral, the other being geranial (trans-citral). Citral itself is the major component of lemongrass oil and is found in the oils of various other plants.

Property	Value	Reference
IUPAC Name	(Z)-3,7-Dimethylocta-2,6-dienal	
Synonyms	cis-Citral, β -Citral	
CAS Number	106-26-3	
Molecular Formula	C ₁₀ H ₁₆ O	
Molecular Weight	152.24 g/mol	
Appearance	Pale yellow liquid	
Odor	Strong lemon-like	

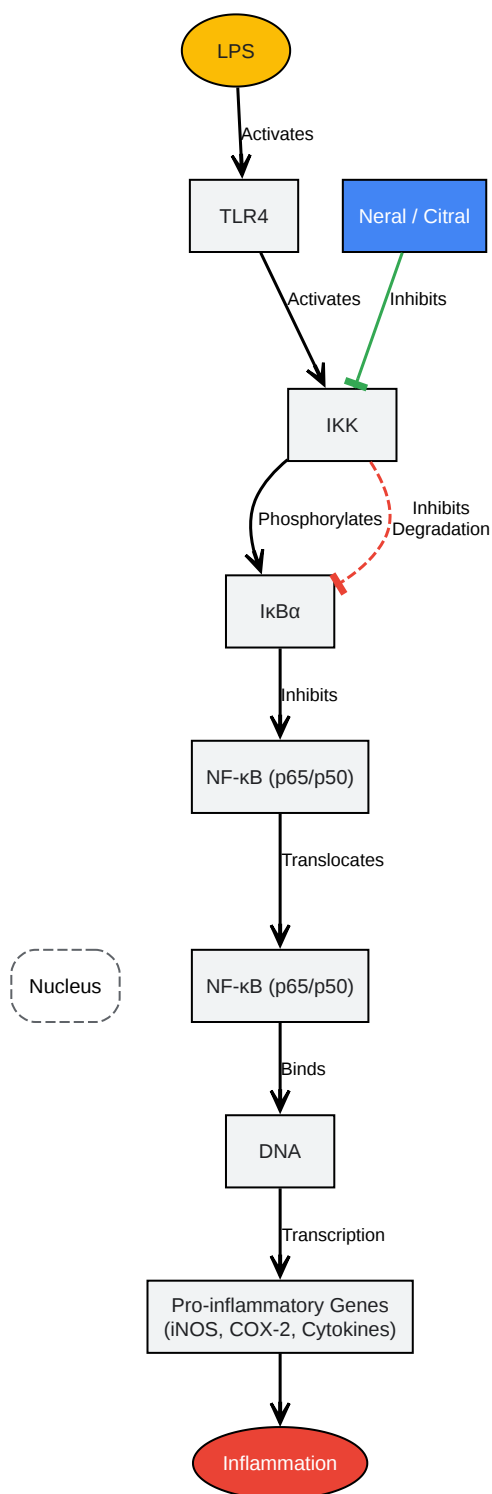
Core Biological Activities and Signaling Pathways

Neral, as a major constituent of citral, exhibits a range of biological activities with therapeutic potential. The primary mechanisms of action involve the modulation of key signaling pathways implicated in inflammation, cancer, and oxidative stress.

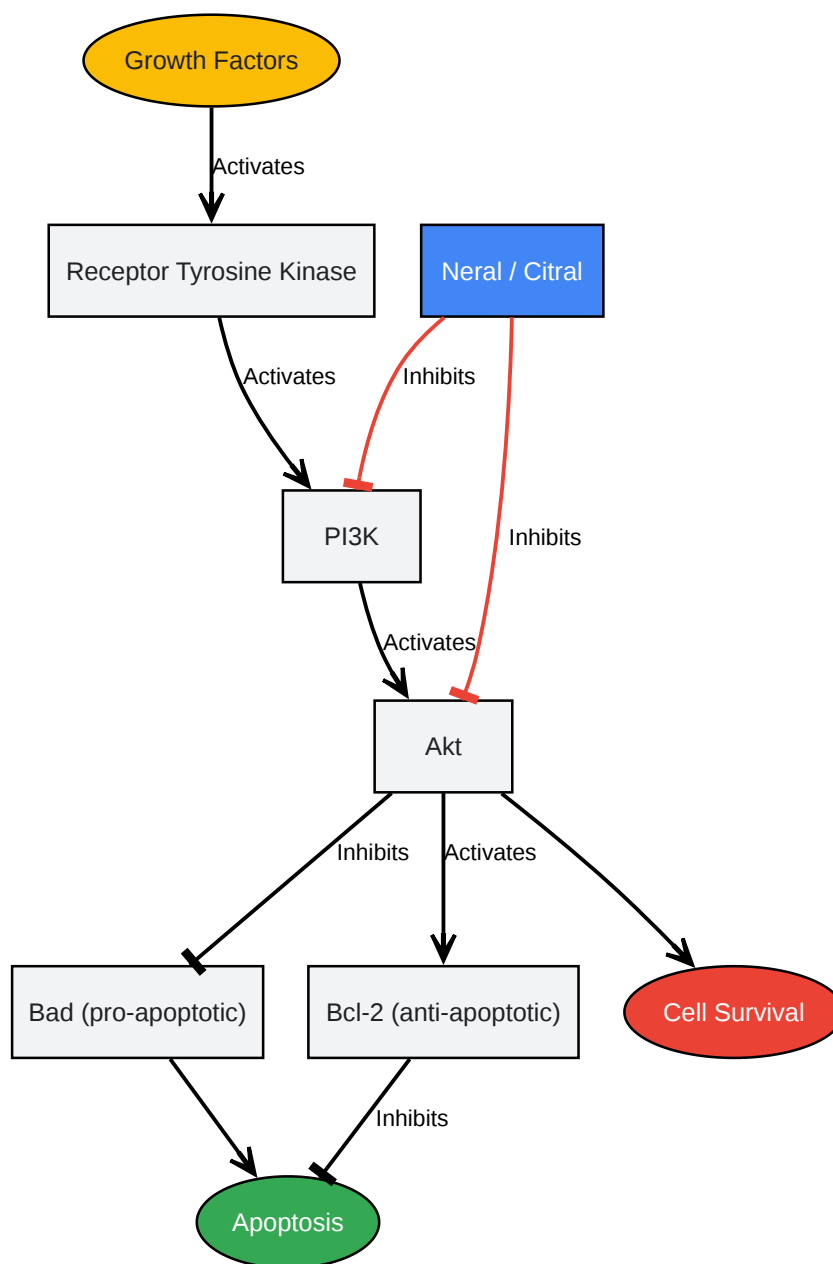
Anti-inflammatory Activity

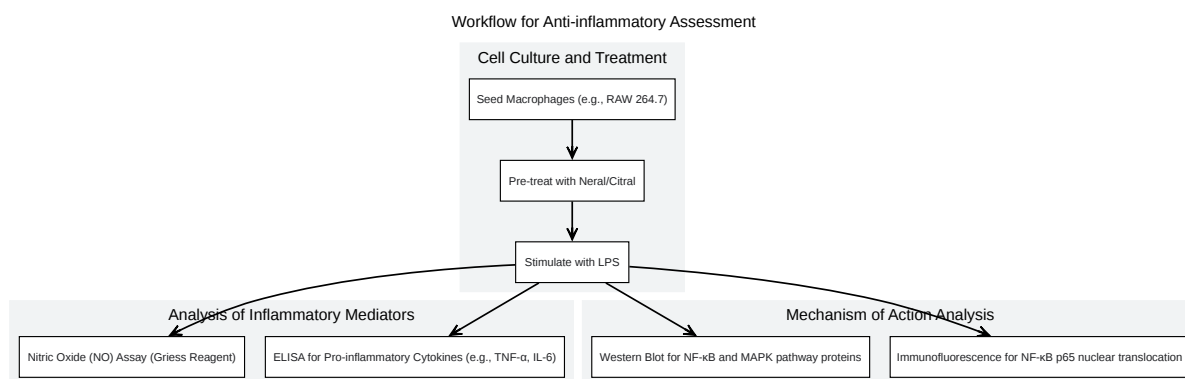
Citral has been shown to exert potent anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators. This is primarily achieved through the suppression of the NF- κ B and MAPK signaling pathways.

The Nuclear Factor-kappa B (NF- κ B) pathway is a central regulator of inflammation. In response to inflammatory stimuli, such as lipopolysaccharide (LPS), the IKK complex phosphorylates the inhibitory protein I κ B α , leading to its ubiquitination and subsequent degradation. This allows the NF- κ B (p65/p50) dimer to translocate to the nucleus and induce the transcription of pro-inflammatory genes, including iNOS, COX-2, and various cytokines. Citral has been demonstrated to inhibit the phosphorylation of I κ B α , thereby preventing NF- κ B nuclear translocation and subsequent gene expression.

Inhibition of NF- κ B Pathway by Neral/Citral

Inhibition of PI3K/Akt Pathway by Neral/Citral





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